

Methoxyacetonitrile: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Methoxyacetonitrile

Cat. No.: B046674

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Introduction

Methoxyacetonitrile ($\text{CH}_3\text{OCH}_2\text{CN}$), also known as 2-**methoxyacetonitrile**, is a nitrile compound utilized as a building block in organic synthesis and potentially in the development of pharmaceuticals.^[1] While its utility in research and development is notable, its chemical structure suggests potential toxicity analogous to other nitriles, which can release cyanide in vivo. This guide provides an in-depth overview of the known safety information, handling precautions, and emergency procedures for **methoxyacetonitrile** to ensure the safety of laboratory personnel.

Hazard Identification and Classification

Methoxyacetonitrile is classified as a hazardous chemical. It is a flammable liquid and is harmful if swallowed, in contact with skin, or if inhaled.^[2]

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following classification for **methoxyacetonitrile**:

Hazard Class	Category
Flammable Liquids	Category 3
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4

Data sourced from multiple safety data sheets.[\[2\]](#)[\[3\]](#)

Hazard Statements

- H226: Flammable liquid and vapor.[\[3\]](#)
- H302: Harmful if swallowed.[\[3\]](#)
- H312: Harmful in contact with skin.[\[3\]](#)
- H332: Harmful if inhaled.[\[3\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **methoxyacetonitrile** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₃ H ₅ NO	[3]
Molecular Weight	71.08 g/mol	[4]
Appearance	Colorless liquid	[2]
Odor	No information available	[2]
Boiling Point	118-119 °C @ 731 mmHg	[2]
Flash Point	31 °C (87.8 °F)	[2]
Density	0.956 g/mL at 25 °C	[4]
Solubility	No information available	[2]

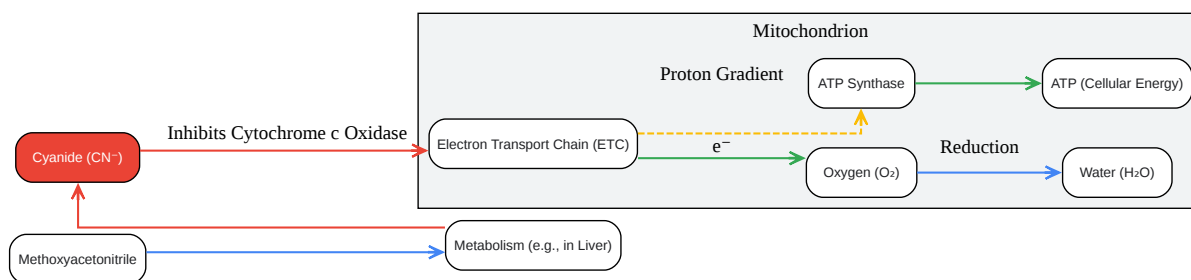
Toxicological Information

The primary toxicological concern with **methoxyacetonitrile**, like other aliphatic nitriles, is the potential for it to be metabolized in the body to release cyanide.[5] Cyanide is a potent and rapidly acting poison that inhibits cellular respiration.[2]

Mechanism of Toxicity: Cyanide-Induced Cellular Hypoxia

The toxicity of cyanide stems from its ability to inhibit cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain.[2][6] This inhibition prevents cells from using oxygen, leading to cytotoxic anoxia, a condition where cells are unable to produce ATP through aerobic respiration.[7] Organs with high oxygen demand, such as the central nervous system and the heart, are particularly vulnerable to the effects of cyanide poisoning.[8]

Diagram: Mechanism of Cyanide Toxicity



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Caption: Metabolic conversion of **methoxyacetonitrile** to cyanide and its inhibitory effect on the mitochondrial electron transport chain.

Acute Toxicity Data

Quantitative data on the acute toxicity of **methoxyacetonitrile** is limited. The following table summarizes the GHS classification categories, which are based on available data.

Route of Exposure	GHS Category	Indication
Oral	4	Harmful if swallowed
Dermal	4	Harmful in contact with skin
Inhalation	4	Harmful if inhaled

Data derived from GHS classifications.[\[2\]](#)[\[3\]](#)

Experimental Protocols for Safety Assessment

While specific, detailed experimental protocols for **methoxyacetonitrile** are not readily available in the public domain, standard toxicological and safety testing methods would be employed. The following are examples of such protocols.

Determination of Acute Oral LD₅₀ (OECD Guideline 423)

This protocol describes a stepwise procedure using a limited number of animals to estimate the median lethal dose (LD₅₀).

Methodology:

- **Animal Selection:** Healthy, young adult rats of a single sex are typically used.
- **Housing and Acclimatization:** Animals are housed in appropriate conditions with controlled temperature, humidity, and light cycle, and are acclimatized for at least 5 days prior to the study.
- **Dose Preparation:** **Methoxyacetoneitrile** is prepared in a suitable vehicle (e.g., water or corn oil) at the desired concentrations.
- **Administration:** A single dose of **methoxyacetoneitrile** is administered by gavage to the animals. The starting dose is selected based on available information.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity at regular intervals for at least 14 days. Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded weekly.
- **Stepwise Dosing:** Depending on the outcome of the initial dose, subsequent animals are dosed at higher or lower levels in a stepwise manner.
- **Data Analysis:** The LD₅₀ is estimated based on the mortality data from the different dose groups.

Skin Irritation/Corrosion Test (OECD Guideline 404)

This protocol determines the potential of a substance to cause skin irritation or corrosion.

Methodology:

- **Animal Selection:** Healthy, young adult albino rabbits are typically used.

- **Test Substance Application:** A small amount (0.5 mL of liquid) of **methoxyacetonitrile** is applied to a small area of shaved skin on the back of the rabbit. The site is then covered with a gauze patch.
- **Exposure:** The exposure duration is typically 4 hours.
- **Observation:** After the exposure period, the patch is removed, and the skin is examined for signs of erythema (redness) and edema (swelling) at specified time points (e.g., 1, 24, 48, and 72 hours).
- **Scoring:** The severity of the skin reactions is scored according to a standardized scale.
- **Classification:** Based on the scores, **methoxyacetonitrile** would be classified as a skin irritant or non-irritant.

Safe Handling and Storage

Adherence to strict safety protocols is mandatory when handling **methoxyacetonitrile**.

Engineering Controls

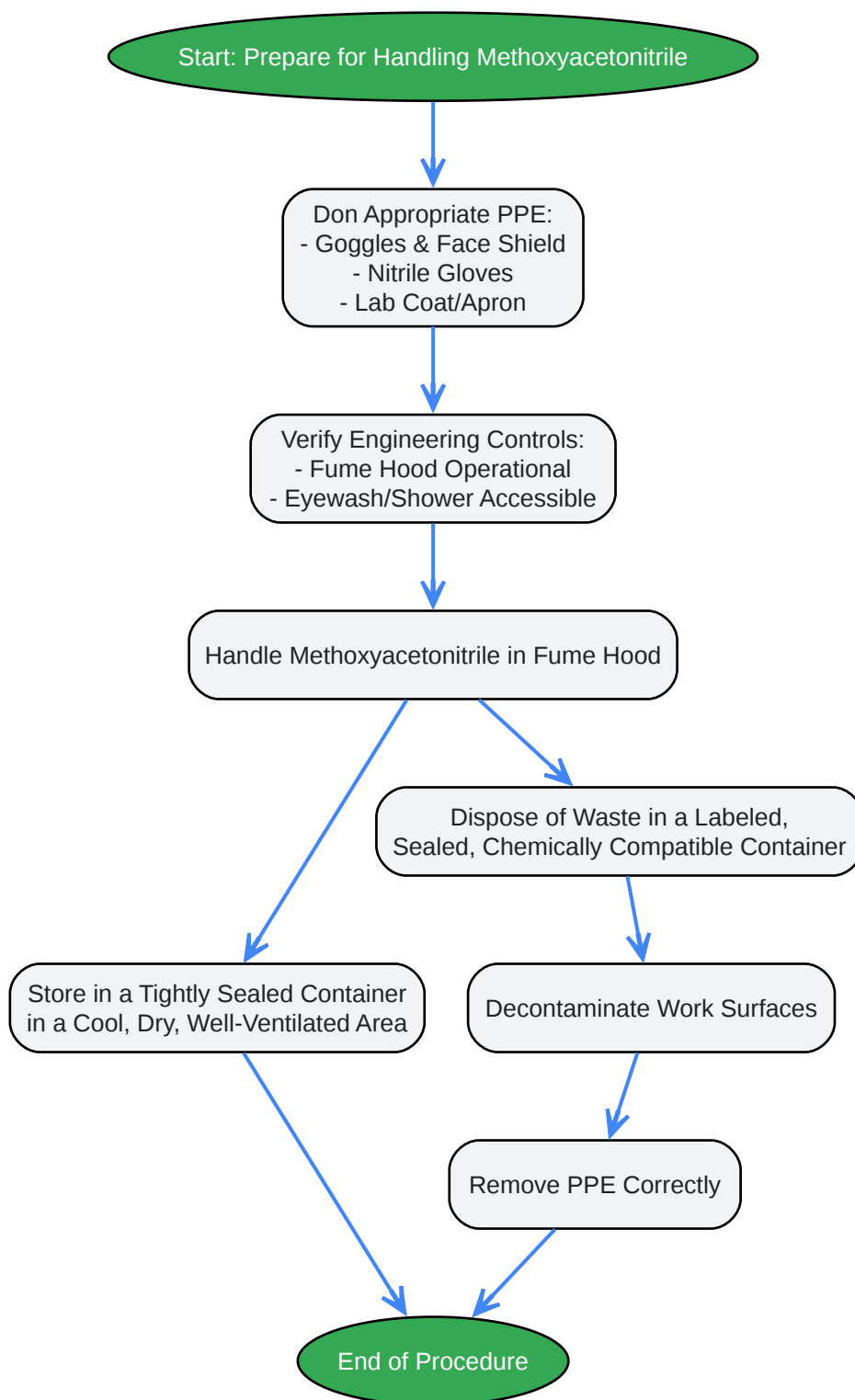
- Work with **methoxyacetonitrile** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.^[9]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^[9]
- Use explosion-proof electrical, ventilating, and lighting equipment.^[9]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the final and critical barrier to exposure.

PPE Item	Specification	Rationale
Eye Protection	Chemical safety goggles and a face shield.	Protects against splashes and vapors.
Hand Protection	Nitrile or other chemically resistant gloves.	Prevents skin contact.
Body Protection	A lab coat and, for larger quantities, a chemically resistant apron.	Protects skin and personal clothing.
Respiratory Protection	If working outside of a fume hood or if there is a risk of inhalation, a respirator with an appropriate organic vapor cartridge is necessary.	Prevents inhalation of harmful vapors.

Diagram: Safe Handling Workflow



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Caption: A stepwise workflow for the safe handling of **methoxyacetonitrile** in a laboratory setting.

Storage Requirements

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[9\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[9\]](#)
- Store separately from incompatible materials such as strong oxidizing agents.[\[9\]](#)

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **methoxyacetonitrile**.

Spills and Leaks

- Small Spills: Evacuate the immediate area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal as hazardous waste.
- Large Spills: Evacuate the laboratory and notify emergency personnel immediately.

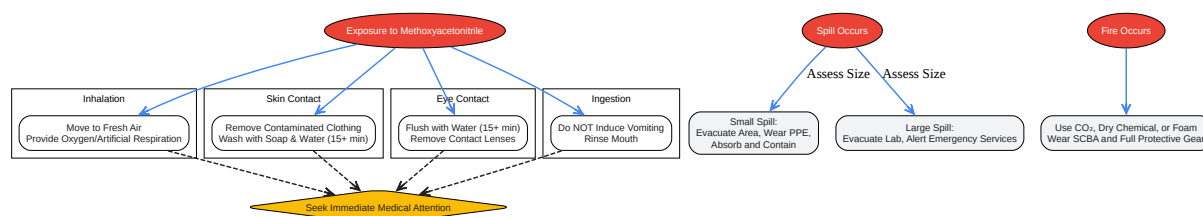
First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[\[2\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)

Fire Fighting Measures

- Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam to extinguish a fire.[2]
- Wear self-contained breathing apparatus (SCBA) and full protective gear.[2]
- Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[2]

Diagram: Emergency Response Protocol



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